

2-Ethyl-2-methylbutanoic acid CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Ethyl-2-methylbutanoic acid**

Cat. No.: **B027055**

[Get Quote](#)

An In-depth Technical Guide to **2-Ethyl-2-methylbutanoic Acid**

Introduction

2-Ethyl-2-methylbutanoic acid, a methyl-branched fatty acid, is a significant compound in organic synthesis.^{[1][2]} It serves as a key intermediate in the creation of various agrochemicals and pharmaceuticals, where its distinct branched structure is leveraged to alter the physical and biological characteristics of target molecules.^[3] This guide provides a comprehensive overview of its chemical identifiers, physical properties, and detailed experimental protocols for its synthesis and analysis, tailored for professionals in research and drug development.

Chemical Identifiers and Properties

The fundamental chemical and physical properties of **2-Ethyl-2-methylbutanoic acid** are summarized below, providing a foundational dataset for researchers.

Identifier/Property	Value	Reference
CAS Number	19889-37-3	[1] [4] [5]
Molecular Formula	C7H14O2	[1] [4]
Molecular Weight	130.18 g/mol	[2] [4]
IUPAC Name	2-ethyl-2-methylbutanoic acid	[2]
Synonyms	Butyric acid, 2-ethyl-2-methyl-; 2-Methyl-2-ethylbutanoic acid	[1] [4]
InChI	InChI=1S/C7H14O2/c1-4-7(3,5-2)6(8)9/h4-5H2,1-3H3, (H,8,9)	[2] [4]
InChIKey	LHJPKLWGGMAUAN- UHFFFAOYSA-N	[4]
Canonical SMILES	CCC(C)(CC)C(=O)O	[2]
EC Number	243-402-3	[1]
UNII	2A3027H97L	[1] [5]
Melting Point	< -20 °C	[1] [6]
Boiling Point	207 °C	[1]
Flash Point	92.0 ± 9.8 °C	[1]
Density	0.8926 g/cm ³ @ 25 °C	[1]
Vapor Pressure	0.0889 mmHg @ 25°C	[1]
pKa	~4.8	[3]
LogP	2.21	[5]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Ethyl-2-methylbutanoic acid** are crucial for its application in research and development.

Synthesis via Carbonylation of 3-Methyl-2-pentene

A high-yield synthesis of **2-Ethyl-2-methylbutanoic acid** can be achieved by the carbonylation of C6 olefins, such as 3-methyl-2-pentene or 2-ethyl-1-butene, with carbon monoxide.^{[3][7]} This process is noted for its high yield and the formation of only one significant C7 by-product, 2,2-dimethylpentanoic acid, which can be separated by distillation.^[7]

Materials:

- 3-methyl-2-pentene (or 2-ethyl-1-butene, or a mixture thereof)
- Carbon Monoxide (CO)
- Acid Catalyst (e.g., Boron trifluoride dihydrate, $\text{BF}_3 \cdot 2\text{H}_2\text{O}$)
- Water (H_2O)
- Inert paraffinic solvent (optional, e.g., heptane or hexane)

Procedure:

- Carbonylation Reaction: The C6 branched olefin feed is contacted with an acid catalyst in a closed reactor under elevated pressure and temperature.^[3] While phosphoric acid shows good reactivity, boron trifluoride dihydrate ($\text{BF}_3 \cdot 2\text{H}_2\text{O}$) is a good compromise to mitigate corrosion issues.^[7] Carbon monoxide is introduced into the reactor.
- Quenching: After the carbonylation reaction, the product mixture is quenched by contacting it with water.^[7] This step hydrolyzes the intermediate to form **2-Ethyl-2-methylbutanoic acid**.
- Separation: The desired **2-Ethyl-2-methylbutanoic acid** is separated from the reaction mixture. Any non-C7 by-product acids can be removed by distillation.^[7]

Analytical Protocol: Reverse-Phase HPLC

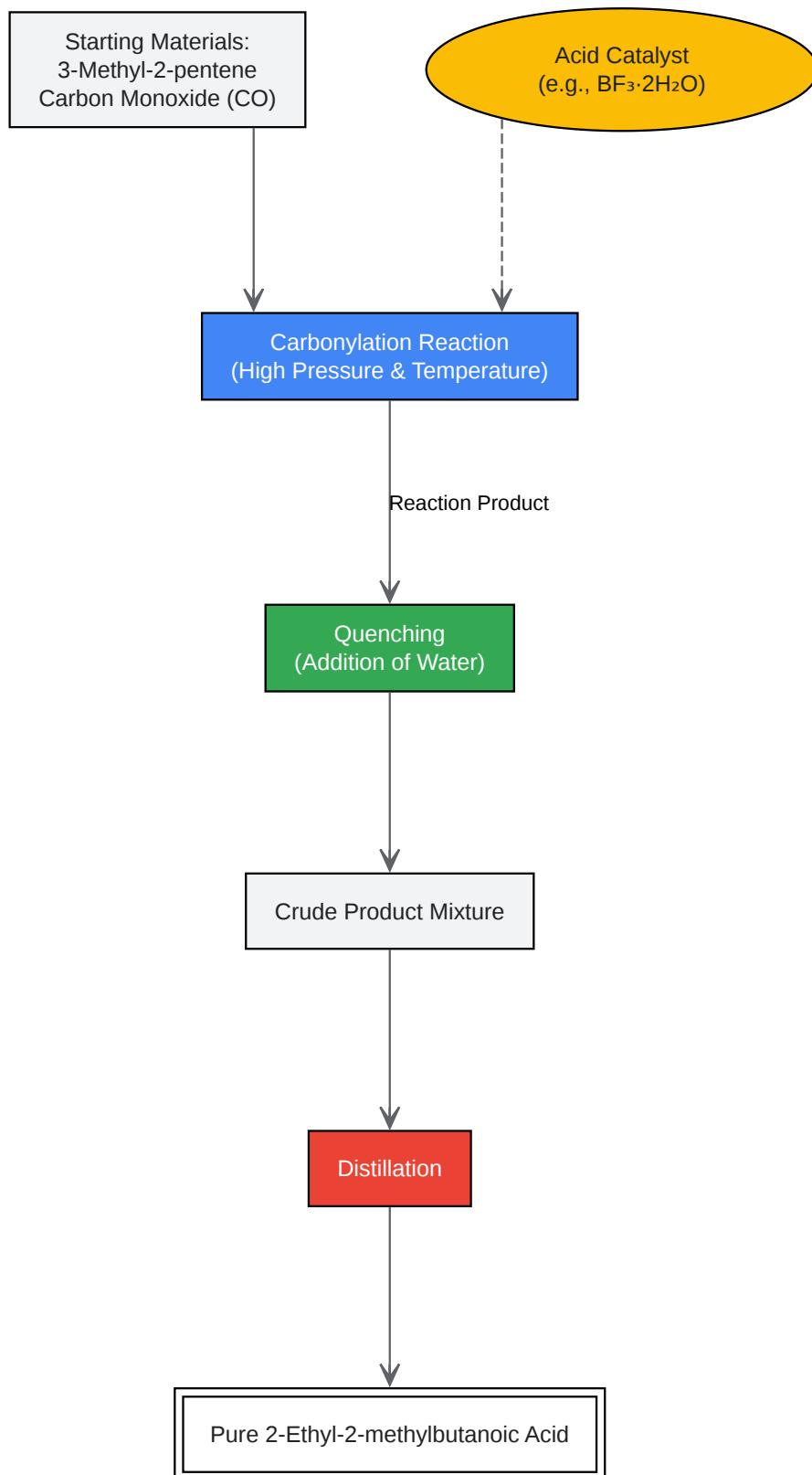
2-Ethyl-2-methylbutanoic acid can be analyzed using a reverse-phase high-performance liquid chromatography (RP-HPLC) method.^{[3][5]} This method is scalable and suitable for isolating impurities and for pharmacokinetic studies.^[5]

Instrumentation and Conditions:

- Column: Newcrom R1 HPLC column.[\[5\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[\[5\]](#)
- Mass Spectrometry (MS) Compatibility: For MS-compatible applications, the phosphoric acid in the mobile phase should be replaced with formic acid.[\[5\]](#)
- UPLC Applications: For faster Ultra-Performance Liquid Chromatography (UPLC) applications, columns with smaller 3 μ m particles are available.[\[5\]](#)

Visualized Workflow: Synthesis of 2-Ethyl-2-methylbutanoic Acid

The following diagram illustrates the key steps in the synthesis of **2-Ethyl-2-methylbutanoic acid** via the carbonylation of an olefin.

[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Ethyl-2-methylbutanoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 2-Ethyl-2-methylbutyric acid | C7H14O2 | CID 29846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Ethyl-2-methylbutanoic Acid|130.18 g/mol|CAS 19889-37-3 [benchchem.com]
- 4. Butanoic acid, 2-ethyl-2-methyl- [webbook.nist.gov]
- 5. 2-Ethyl-2-methylbutyric acid | SIELC Technologies [sielc.com]
- 6. 2-Ethyl-2-methylbutanoic acid | lookchem [lookchem.com]
- 7. EP0742787B1 - Process for preparing 2-ethyl-2-methylbutanoic acid from 3-methyl-2-pentene - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2-Ethyl-2-methylbutanoic acid CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b027055#2-ethyl-2-methylbutanoic-acid-cas-number-and-chemical-identifiers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com